Methyl D-Lysinate: Technical Handling & Safety Protocol

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Compound of Interest	
Compound Name:	*Methyl D-lysinate*
CAS No.:	*42807-32-9*
Cat. No.:	*B3266545*

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A Senior Scientist's Guide to Stability, Stereochemistry, and Safety

Executive Summary & Compound Identity

Methyl D-lysinate (typically supplied as the dihydrochloride salt, H-D-Lys-OMe·2HCl) is a critical reagent in the synthesis of proteolysis-resistant peptides and peptidomimetics. Unlike its L-enantiomer, which is ubiquitous in natural protein synthesis, the D-isomer is strategically employed to "harden" peptide drugs against enzymatic degradation, specifically targeting trypsin-like serine proteases that recognize L-basic residues.

However, its utility is balanced by its fragility. As an amino acid ester, it is prone to two primary failure modes: hydrolysis (loss of the ester group) and racemization (loss of stereochemical purity). This guide synthesizes standard safety data with advanced handling protocols to ensure experimental integrity.

Physicochemical Profile

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Property	Specification
Chemical Name	Methyl D-lysinate dihydrochloride
CAS Number	67396-08-1 (Specific to D-isomer)
Molecular Formula	$C_7H_{16}N_2O_2$[1][2][3][4][5] · 2HCl
Molecular Weight	233.14 g/mol
Appearance	White to off-white hygroscopic powder
Solubility	Highly soluble in water (>50 mg/mL); Soluble in Methanol; Insoluble in Ether/Hexane
Melting Point	~205°C (Decomposes)
Chirality	D-Enantiomer (R-configuration at α-carbon)

Hazard Identification & Risk Management (GHS Standards)

While often treated as a generic "amino acid derivative," **Methyl D-lysinate** poses specific risks due to its amine functionality and potential for hydrolysis.

GHS Classification

- Skin Irritation (Category 2): Causes skin irritation.
- Eye Irritation (Category 2A): Causes serious eye irritation.
- STOT-SE (Category 3): May cause respiratory irritation.

The "Hygroscopicity Trap"

The dihydrochloride salt is extremely hygroscopic. Absorption of atmospheric moisture initiates a degradation cascade:

- Moisture Uptake: The salt becomes sticky/clumpy.

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- Acid Hydrolysis: The HCl counterions, in the presence of water, catalyze the hydrolysis of the methyl ester back to D-Lysine and Methanol.
- Result: Loss of the protecting group, rendering the reagent useless for C-terminal protection or specific coupling reactions.

Risk Mitigation:

- Storage: -20°C in a tightly sealed container.
- Handling: Allow the bottle to warm to room temperature before opening to prevent condensation. Handle in a desiccated glove box if possible.

Strategic Applications in Drug Discovery

The D-enantiomer is not merely a chiral mirror; it is a functional tool for modifying biological interaction.

The "D-Switch" in Peptide Engineering

Proteolytic enzymes (e.g., Trypsin, Kallikrein) are stereoselective, cleaving peptide bonds adjacent to L-Lysine or L-Arginine. Substituting L-Lys with D-Lys at cleavage sites can increase serum half-life from minutes to hours.

- Mechanism: The enzyme's active site cannot accommodate the side-chain orientation of the D-isomer, effectively "masking" the scissile bond.
- Application: Used in antimicrobial peptides (AMPs) to prevent host degradation while maintaining bacterial membrane disruption.

Epigenetic Probes

Methyl D-lysinate is used to synthesize histone tail analogs to probe "Reader" and "Eraser" proteins. Research indicates that while some histone demethylases (KDMs) are strictly stereoselective for L-Lys, certain "Reader" domains can bind methylated D-Lys, providing a non-reactive competitive inhibitor scaffold.

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Advanced Handling Protocol: Preventing Racemization

The most critical technical challenge with amino acid esters is generating the free base (for coupling) without scrambling the stereochemistry.

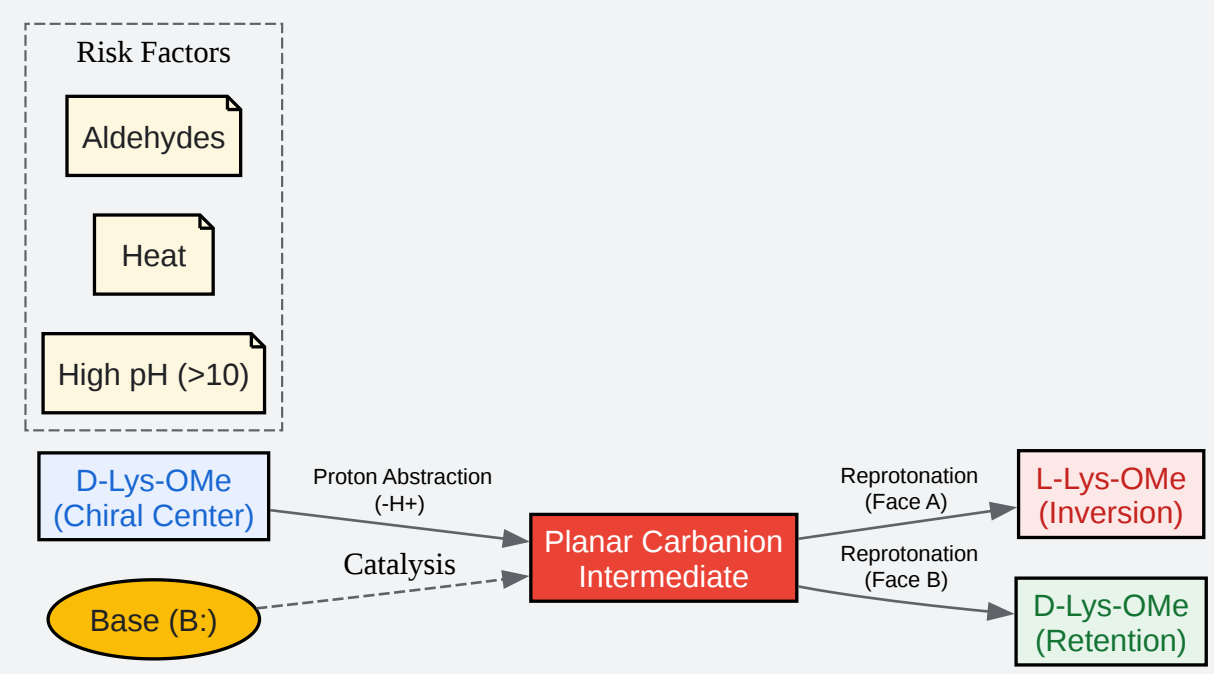
The Racemization Mechanism

Racemization occurs via the removal of the proton at the chiral

-carbon.[6][7] This is accelerated by:

- Strong Bases: Abstract the proton directly.
- Aldehydes/Ketones: Form Schiff bases (imines), which increase the acidity of the

  -proton (see diagram below).



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Figure 1: Mechanism of base-catalyzed racemization. The formation of the planar carbanion destroys stereochemical information.

Protocol: The "Cold Carbonate" Free-Basing Method

This protocol minimizes racemization risk by using a mild base and low temperature.

Reagents:

- **Methyl D-lysinate** · 2HCl[3][8]
- Dichloromethane (DCM) or Ethyl Acetate (EtOAc)
- Saturated Sodium Bicarbonate ($NaHCO_3$) or Carbonate (Na_2CO_3) - Cold (4°C)
- Brine

Step-by-Step Workflow:

- Preparation: Chill the organic solvent and the aqueous base solution to 4°C.
- Partition: Suspend the **Methyl D-lysinate** · 2HCl in the organic solvent (approx. 10 mL per gram).
- Neutralization: Add the cold alkaline solution slowly with vigorous stirring.
  - Note: Avoid Triethylamine (TEA) if possible, as it can be difficult to remove completely and may promote racemization if left in contact for long periods.
- Separation: Quickly separate the organic layer.
- Wash: Wash the organic layer once with cold brine to remove residual water/base.
- Drying: Dry over anhydrous Sodium Sulfate (Na_2SO_4) for exactly 10 minutes.
  - Caution: Do not leave standing for hours; basicity of drying agents can induce slow racemization.

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- Usage: Filter and use the solution immediately for the subsequent coupling reaction. Do not concentrate to dryness if avoidable, as the free base is unstable and can cyclize or polymerize.

Emergency Response & First Aid

Scenario	Immediate Action	Rationale
Eye Contact	Rinse cautiously with water for >15 mins. Remove contact lenses.	HCl salts are acidic and can cause corneal damage.
Skin Contact	Wash with soap and plenty of water. Remove contaminated clothing.	Amines can be sensitizers; prevent absorption.
Inhalation	Move to fresh air. If breathing is difficult, give oxygen.	Dust is a respiratory irritant (STOT SE 3).
Spill	Sweep up without creating dust. Place in a closed container.	Hygroscopic powder will become a sticky sludge if left exposed to humid air.

References

- PubChem. (n.d.).[2] **Methyl D-lysinate** dihydrochloride (Compound Summary). National Library of Medicine. Retrieved March 1, 2026, from [Link]
- Molecules. (2008).[9] A Convenient Synthesis of Amino Acid Methyl Esters. MDPI.[9] Retrieved March 1, 2026, from [Link]
- LookChem. (n.d.). D-Lysine Methyl Ester Dihydrochloride Properties. Retrieved March 1, 2026, from [Link]

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Sources

- 1. lookchem.com [lookchem.com]
- 2. Methyl L-lysinate dihydrochloride | C7H18Cl2N2O2 | CID 117778 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. L -Lysine methyl ester 26348-70-9 [sigmaaldrich.com]
- 4. Effect of L- to D-Amino Acid Substitution on Stability and Activity of Antitumor Peptide RDP215 against Human Melanoma and Glioblastoma - PMC [pmc.ncbi.nlm.nih.gov]
- 5. chemimpex.com [chemimpex.com]
- 6. creation.com [creation.com]
- 7. A Brief Introduction to the Racemization of Amino Acids in Polypeptide Synthesis [en.highfine.com]
- 8. fishersci.com [fishersci.com]
- 9. researchgate.net [researchgate.net]

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